

Technical Guide: Physicochemical Properties and Synthesis of 3-Fluoro-4-methylbenzyl bromide

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl bromide

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This technical guide provides a comprehensive overview of the key physicochemical properties of **3-Fluoro-4-methylbenzyl bromide**, a crucial reagent in organic synthesis, particularly in the development of novel pharmaceutical compounds. This document includes a summary of its quantitative data, a representative experimental protocol for its synthesis, and a visualization of the synthetic workflow.

Core Physicochemical Data

The following table summarizes the essential quantitative data for **3-Fluoro-4-methylbenzyl bromide**.

Property	Value
Molecular Weight	203.05 g/mol [1]
Molecular Formula	C ₈ H ₈ BrF[1]
CAS Number	145075-44-1[2][3]
Boiling Point	77°C at 3 mmHg[2]
Density	1.456 ± 0.06 g/cm ³ (Predicted)[2]
Refractive Index	1.5460[2]
Form	Liquid[2]
Color	Clear, dark yellow[2]

Synthesis of 3-Fluoro-4-methylbenzyl bromide

The synthesis of **3-Fluoro-4-methylbenzyl bromide** is typically achieved through the free-radical bromination of 3-fluoro-4-methyltoluene. This reaction selectively brominates the benzylic methyl group.

Representative Experimental Protocol: Free-Radical Bromination

This protocol is a general method for the benzylic bromination of substituted toluenes and can be adapted for the synthesis of **3-Fluoro-4-methylbenzyl bromide**.

Materials:

- 3-Fluoro-4-methyltoluene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (or AIBN - azobisisobutyronitrile) as a radical initiator
- Carbon tetrachloride (CCl₄) or other suitable non-polar solvent
- Sodium bicarbonate solution (aqueous, saturated)

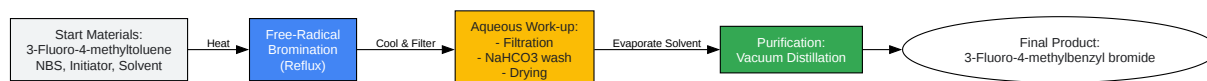
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-fluoro-4-methyltoluene in carbon tetrachloride.
- **Addition of Reagents:** Add N-bromosuccinimide (1.05 equivalents) and a catalytic amount of benzoyl peroxide to the solution.
- **Reaction Execution:** Heat the reaction mixture to reflux. The reaction can be monitored by observing the consumption of the starting material using thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within a few hours.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove the succinimide byproduct.
 - Wash the filtrate with a saturated aqueous solution of sodium bicarbonate to neutralize any acidic byproducts.
 - Separate the organic layer and wash it with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by vacuum distillation to yield pure **3-Fluoro-4-methylbenzyl bromide**.

Synthetic Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **3-Fluoro-4-methylbenzyl bromide**.



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Caption: General workflow for the synthesis of **3-Fluoro-4-methylbenzyl bromide**.

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